

An In-depth Technical Guide to the Synthesis of 2-bromo-N-methylbenzenesulfonamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-bromo-N-methylbenzenesulfonamide

Cat. No.: B1270548

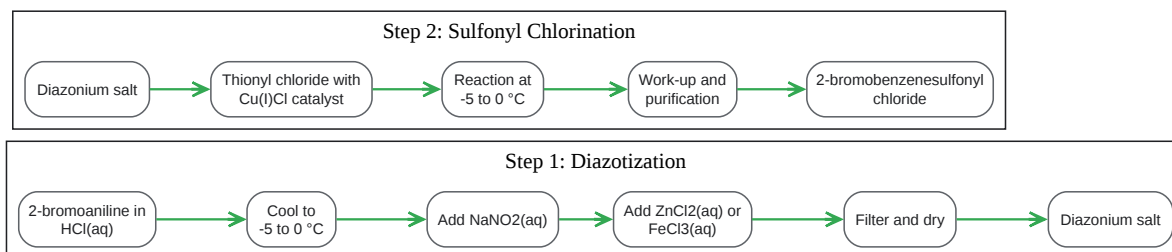
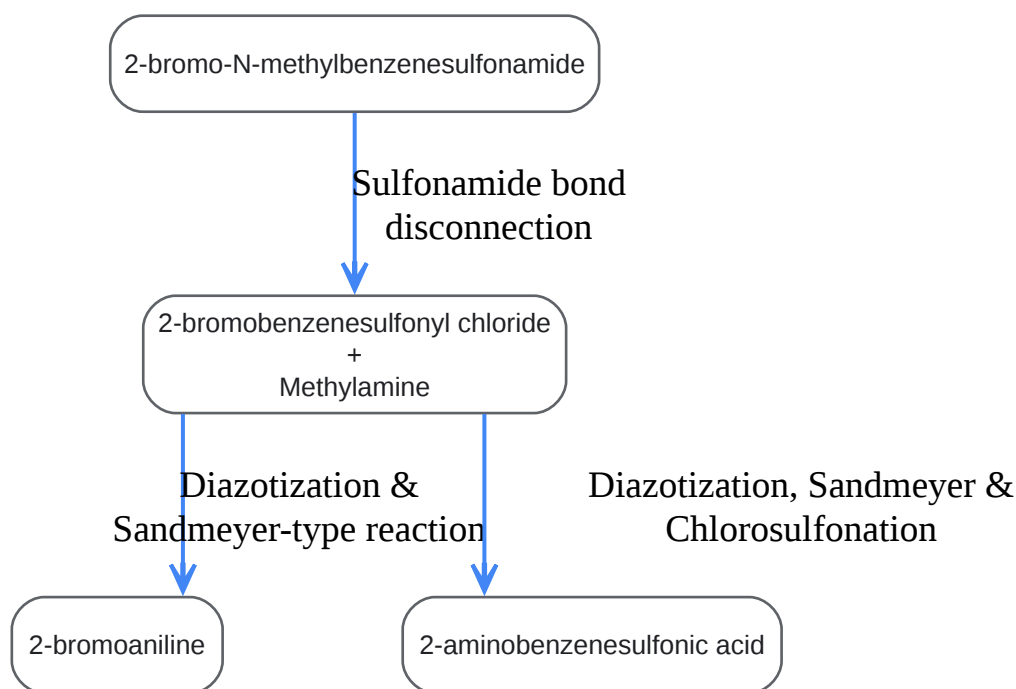
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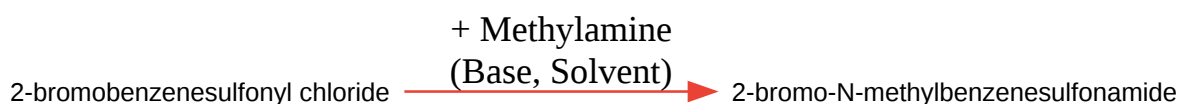
This technical guide provides a comprehensive overview of the synthetic routes for producing **2-bromo-N-methylbenzenesulfonamide**, a valuable building block in medicinal chemistry and drug development. This document details the necessary starting materials, experimental protocols, and quantitative data to facilitate its synthesis in a laboratory setting.

Retrosynthetic Analysis

A retrosynthetic analysis of the target molecule, **2-bromo-N-methylbenzenesulfonamide**, reveals a straightforward and efficient synthetic pathway. The primary disconnection occurs at the sulfonamide bond, identifying 2-bromobenzenesulfonyl chloride and methylamine as the key precursors. The synthesis of 2-bromobenzenesulfonyl chloride can be achieved from readily available starting materials such as 2-bromoaniline or 2-aminobenzenesulfonic acid.



CH₃NH₂



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